

Application Notes and Protocols: Aniline Phosphate Reagent for Analytical Chemistry

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Aniline phosphate

Cat. No.: B1265953

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Introduction

Aniline phosphate, in combination with diphenylamine and phosphoric acid, serves as a versatile and effective chromogenic spray reagent in analytical chemistry, particularly for the detection and differentiation of carbohydrates. This application note provides detailed protocols for the use of this reagent in thin-layer chromatography (TLC) for the qualitative and semi-quantitative analysis of sugars, which is a critical aspect of drug development (e.g., analysis of glycoproteins), food science, and biofuel research.

The reagent reacts with carbohydrates upon heating to produce distinct colors, allowing for the differentiation between various types of sugars, such as aldoses and ketoses.^{[1][2]} This colorimetric reaction provides a straightforward method for the initial identification of carbohydrates in a sample.

Principle of Detection

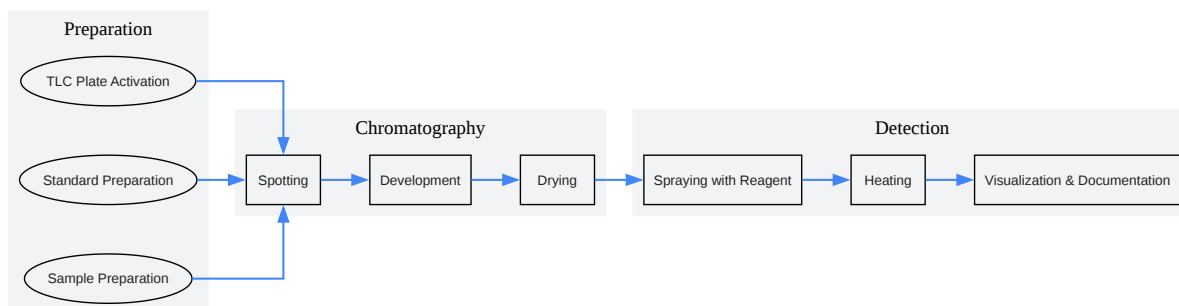
The aniline-diphenylamine-phosphoric acid reagent facilitates the detection of sugars through a two-step process. First, the acidic conditions catalyzed by phosphoric acid lead to the dehydration of monosaccharides to form furfural (from pentoses) or hydroxymethylfurfural (from hexoses). Subsequently, these furfural derivatives condense with aniline and diphenylamine to form colored chromophores. The specific structure of the sugar and the reaction conditions

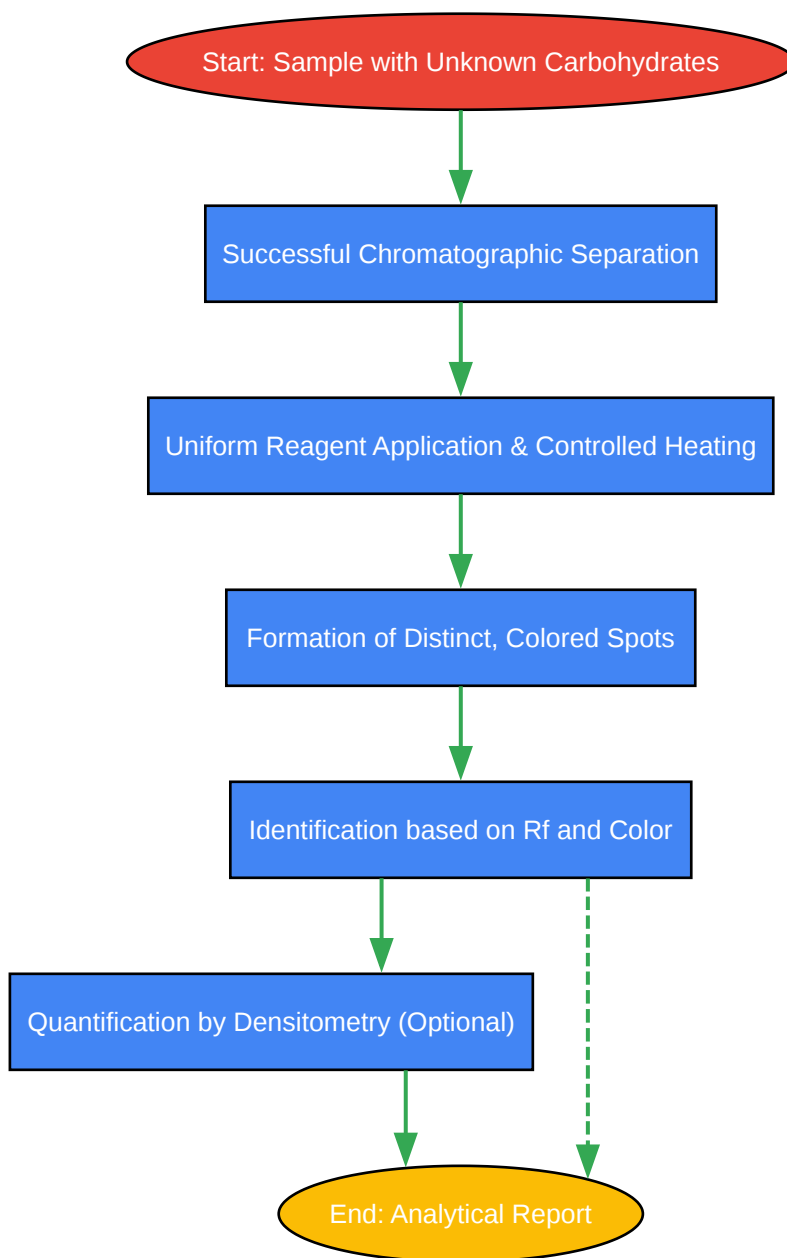
influence the final color, enabling the differentiation between various carbohydrate classes. For instance, aldoses typically produce bluish spots, while ketoses yield reddish-brown spots.^{[1][2]}

Application: Analysis of Carbohydrates by Thin-Layer Chromatography (TLC)

This protocol outlines the use of aniline-diphenylamine-phosphoric acid reagent for the visualization of carbohydrates separated by TLC.

Experimental Workflow





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References

- 1. researchgate.net [researchgate.net]
- 2. assbt.org [assbt.org]
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